

# High-performance liquid chromatography (HPLC) method for Brefonalol analysis

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Brefonalol
CAS No.:	103880-26-8
Cat. No.:	B10784115

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An HPLC (High-Performance Liquid Chromatography) method for the analysis of **Brefonalol** is crucial for ensuring the quality, safety, and efficacy of pharmaceutical formulations. This application note details a robust and validated RP-HPLC method for the quantitative determination of **Brefonalol** in bulk drug and pharmaceutical dosage forms. The method is simple, accurate, and precise, making it suitable for routine quality control analysis.

## Experimental Protocols

### Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is used for this analysis. The chromatographic separation is achieved on a C18 column.

Table 1: Chromatographic Conditions

Parameter	Value
Instrument	HPLC with UV Detector
Column	Inertsil ODS C18 (250 mm x 4.6 mm, 5.0 $\mu$ m)[1]
Mobile Phase	Orthophosphoric Acid Buffer (pH 3.0) : Acetonitrile (20:80 v/v)[1]
Flow Rate	1.0 mL/min[1][2]
Injection Volume	10 $\mu$ L
Detection Wavelength	235 nm[1]
Column Temperature	Ambient
Run Time	10 minutes[1]

## Preparation of Solutions

### Mobile Phase Preparation:

- Prepare a 0.1% solution of orthophosphoric acid in HPLC grade water and adjust the pH to 3.0.[1]
- Mix the orthophosphoric acid buffer with acetonitrile in a ratio of 20:80 (v/v).
- Filter the mobile phase through a 0.45  $\mu$ m nylon filter.[1]
- Degas the mobile phase by sonicating for 10-15 minutes.[1][2]

### Standard Stock Solution Preparation (100 $\mu$ g/mL):

- Accurately weigh 10 mg of **Brefonalol** working standard and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase (diluent) and sonicate to dissolve the standard completely.
- Make up the volume to 100 mL with the diluent.

Preparation of Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired linear range.

Sample Preparation (for Tablet Dosage Form):

- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a quantity of the powder equivalent to 10 mg of **Brefonalol** and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 30 minutes to ensure complete extraction of the drug.
- Make up the volume to 100 mL with the mobile phase and mix well.
- Filter the solution through a 0.45  $\mu\text{m}$  syringe filter before injection into the HPLC system.

## Method Validation Summary

The developed HPLC method was validated according to the International Conference on Harmonisation (ICH) guidelines.[3] The validation parameters assessed included specificity, linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

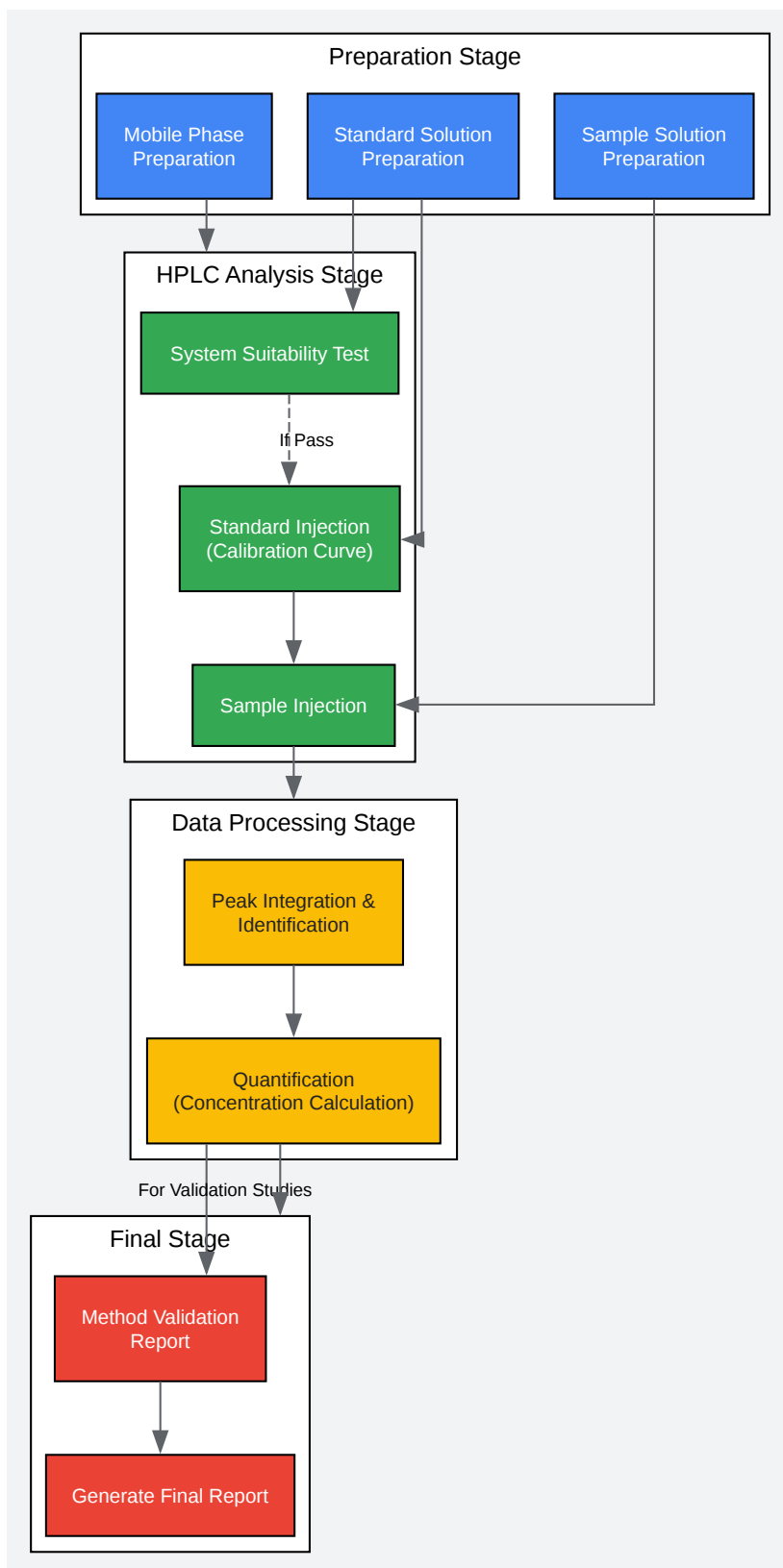
Table 2: Summary of Method Validation Data

Parameter	Result	Acceptance Criteria
Retention Time	~2.8 min[1]	-
**Linearity (R <sup>2</sup> ) **	0.999[2]	≥ 0.999
Precision (%RSD)		
- Intraday	0.7%[1]	≤ 2.0%
- Interday	0.4%[2]	≤ 2.0%
Accuracy (% Recovery)	100.50%[2]	97.0% - 103.0%[2]
LOD	2.97 µg/mL (calculated from regression)[2]	Signal-to-Noise ratio of 3:1
LOQ	9.97 µg/mL (calculated from regression)[2]	Signal-to-Noise ratio of 10:1

The results demonstrate that the method is linear, precise, and accurate for the intended purpose. The retention time allows for a rapid analysis.

## Experimental Workflow and Logical Relationships

The following diagram illustrates the complete workflow for the HPLC analysis of **Brefonalol**, from sample and standard preparation to the final data analysis and reporting.



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Caption: Workflow for **Brefonalol** Analysis by HPLC.

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## References

- [1. ijcrt.org \[ijcrt.org\]](http://1.ijcrt.org)
- [2. ymerdigital.com \[ymerdigital.com\]](http://2.ymerdigital.com)
- [3. pharmtech.com \[pharmtech.com\]](http://3.pharmtech.com)
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